

oxine-copper dissipation vs other copper fungicides

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Compound Focus: Oxine-copper

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Experimental Data for Oxine-Copper

The following data is extracted from a 2024 study investigating the dissipation kinetics and terminal residues of **oxine-copper** on cucumber and watermelon [1].

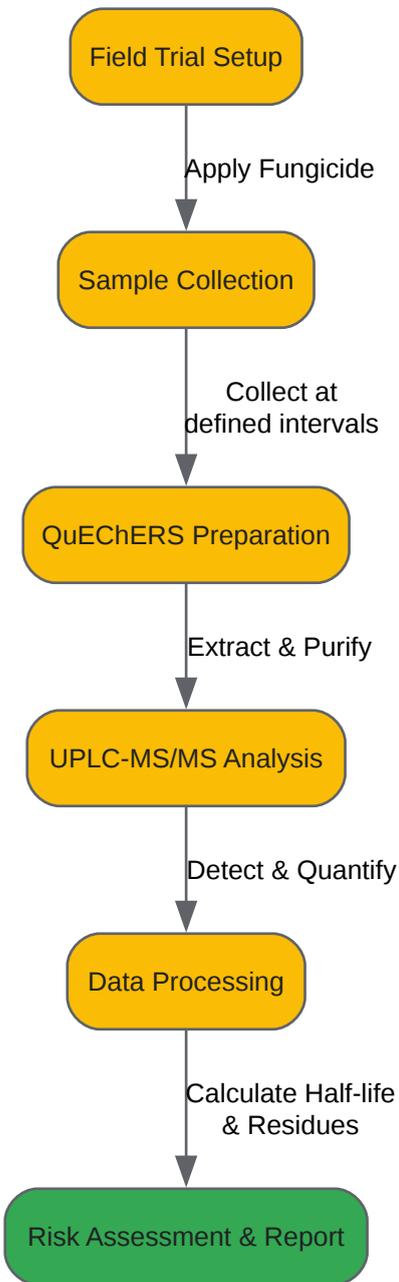
Parameter	Cucumber	Watermelon
Half-life (Dissipation Study)	1.77 - 2.11 days	3.57 - 4.68 days [1]
Terminal Residues (at recommended PHI)	<0.01 - 0.264 mg/kg	<0.01 - 0.0641 mg/kg [1]
Recommended PHI (Pre-Harvest Interval)	5-7 days	14-21 days [1]
Analytical Method	QuEChERS + UPLC-MS/MS	QuEChERS + UPLC-MS/MS [1]
LOQ (Limit of Quantification)	0.01 mg/kg	0.01 mg/kg [1]
Recovery Rate	75.5% - 95.8%	75.5% - 95.8% [1]

Experimental Protocol for Oxine-Copper Study

The data in the table above was generated using the following detailed methodology, which you can use as a reference for evaluating or designing comparable studies [1]:

- **Field Trial Design:** The residue experiments were conducted following Chinese guidelines (NY/T 788-2018). Field trials for cucumbers were carried out in 12 different provinces to account for geological and climate differences [1].
- **Sample Collection:**
 - **For dissipation studies:** Cucumber samples were collected at 0 (2 hours after application), 1, 3, 5, and 7 days. Watermelon samples were collected at 0, 3, 7, 14, and 21 days post-application [1].
 - **For terminal residue studies:** Cucumbers were collected 5 and 7 days after the final application, and watermelons were collected 14 and 21 days after the last application [1].
- **Sample Preparation (QuEChERS Method):**
 - **Extraction:** A 10 g crushed sample was weighed and shaken with 20 mL of acetonitrile. Then, 3 g of NaCl and 2 g of MgSO₄ were added for liquid-liquid partitioning [1].
 - **Purification:** A 1.5 mL aliquot of the extraction solution was cleaned using a dispersive solid-phase extraction (d-SPE) tube containing a mixture of PSA (Primary Secondary Amine) and MgSO₄ [1].
- **Instrumental Analysis (UPLC-MS/MS):**
 - **Apparatus:** Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry.
 - **Column:** Waters ACQUITY UPLC BEH HILIC column (2.1 mm × 50 mm, 1.7 μm).
 - **Mobile Phase:** Gradient elution using 0.1% formic acid in deionized water and acetonitrile.
 - **Detection:** Multiple Reaction Monitoring (MRM) mode with an electrospray ionization (ESI) source operating in negative ion mode [1].
- **Risk Assessment:** The long-term dietary risk probability was calculated based on the terminal residue data and compared with acceptable daily intake values [1].

The experimental workflow for this study is summarized in the diagram below.



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How to Proceed with Your Comparison

Since a direct comparison is not available in the searched literature, here are suggestions for building a more comprehensive guide:

- **Consult Specialized Databases:** You may find direct comparative studies by searching deeper in specialized scientific databases such as ACS Publications, ScienceDirect, SpringerLink, or Google Scholar using specific search terms like "copper hydroxide dissipation half-life," "copper oxychloride residue," or "comparative dissipation kinetics copper fungicides."
- **Compare by Inference:** You can note that **oxine-copper is an organic complex** [2], while other common agricultural fungicides like copper hydroxide and copper oxychloride are different chemical forms [3]. Furthermore, copper oxide is noted for having a very high copper content (around 83%) [3]. These fundamental chemical differences typically lead to variations in solubility, release rate of copper ions, and ultimately, their dissipation behavior in the environment.
- **Focus on Available Data:** When direct comparisons are absent, you can structure your guide to present the available data for each fungicide separately, clearly citing the sources and experimental conditions, and discuss the factors that influence dissipation, such as chemical formulation, crop type, and climate.

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References

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2. - Oxine Market Size & Share 2025-2030 Copper [360iresearch.com]
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